

An In-depth Technical Guide to Stellarator and Heliotron Concepts

Author: BenchChem Technical Support Team. **Date:** December 2025

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Introduction to Stellarator and Heliotron Concepts

Stellarators and **heliotrons** are magnetic confinement fusion devices designed to harness the power of nuclear fusion for energy generation. Unlike their more common counterparts, tokamaks, which rely on a large plasma current to create the confining magnetic field, stellarators and **heliotrons** generate the necessary twisted magnetic field entirely through external coils.^[1] This fundamental difference offers the potential for steady-state operation, a significant advantage for future fusion power plants.^[2]

The stellarator concept was invented by Lyman Spitzer in 1951. The name "stellarator" is a reference to the stars, where fusion naturally occurs. Early stellarator designs, often referred to as classical stellarators, faced challenges with plasma confinement.^[3] However, advancements in computational modeling and engineering have led to the development of optimized stellarators with significantly improved performance.^[3]

The **heliotron** is a specific type of stellarator, a branch of the stellarator family developed in Japan.^[4] The primary distinction lies in the coil configuration. While classical stellarators often use a combination of helical and toroidal field coils, **heliotrons** typically employ a continuous helical coil and a pair of poloidal field coils to generate the magnetic field. This simplified coil structure can offer advantages in manufacturing and magnetic field manipulation.

This technical guide provides an in-depth overview of the core principles of stellarators and **heliotrons**, a comparative analysis of key experimental devices, and detailed methodologies for significant experiments conducted on these machines.

Fundamental Principles of Magnetic Confinement

The core principle of both stellarators and **heliotrons** is to create a magnetic cage to confine a high-temperature plasma, preventing it from touching the walls of the vacuum vessel.^[5] This is achieved by generating a magnetic field with nested flux surfaces, which are surfaces on which the magnetic field lines lie.^[1] To prevent charged particles from drifting out of the confinement region, the magnetic field lines must have a rotational transform, meaning they twist as they travel around the torus.^[1]

In stellarators and **heliotrons**, this rotational transform is generated by the complex three-dimensional shape of the external magnetic coils.^[1] This is in contrast to tokamaks, where the rotational transform is primarily created by the large electrical current flowing through the plasma itself. The absence of a large net plasma current in stellarators mitigates the risk of major disruptions, a type of instability that can terminate the plasma discharge in tokamaks.

The magnetic field configuration in stellarators is optimized to minimize neoclassical transport, which is the loss of particles and energy due to collisions in the complex 3D magnetic field.^[6] Modern stellarators, like Wendelstein 7-X, are designed based on principles of quasi-symmetry, which aims to make the magnetic field strength appear more uniform to the drifting particles, thereby improving confinement.^[7]

Key Stellarator and Heliotron Devices: A Comparative Overview

This section provides a comparative overview of four leading stellarator and **heliotron** devices: Wendelstein 7-X, the Large Helical Device (LHD), the Helically Symmetric eXperiment (HSX), and **Heliotron J**. The quantitative data for these devices are summarized in the tables below for easy comparison.

Device Specifications

Parameter	Wendelstein 7-X (W7-X)	Large Helical Device (LHD)	Helically Symmetric eXperiment (HSX)	Heliotron J
Device Type	Optimized Stellarator (Helias)	Heliotron	Quasi-Helically Symmetric Stellarator	Helical-Axis Heliotron
Location	Greifswald, Germany	Toki, Gifu, Japan	Madison, Wisconsin, USA	Kyoto, Japan
Major Radius (R)	5.5 m[8]	3.9 m[9]	1.2 m[4]	1.2 m[10]
Minor Radius (a)	0.53 m[8]	0.6 m[9]	0.15 m[4]	0.1-0.2 m[10]
Plasma Volume	30 m ³ [8]	-	0.44 m ³ [4]	-
Magnetic Field (on axis)	up to 3.0 T[8]	up to 3.0 T[9]	up to 1.25 T[4]	up to 1.5 T[10]
Number of Field Periods	5[8]	10	4[4]	4[11]
Coil System	50 non-planar, 20 planar superconducting coils[8]	Superconducting helical and poloidal coils[9]	48 modular coils[4]	L=1/M=4 helical coil, toroidal and vertical coils[3]

Plasma Performance Parameters

Parameter	Wendelstein 7-X (W7-X)	Large Helical Device (LHD)	Helically Symmetric eXperiment (HSX)	Heliotron J
Max. Electron Temperature (Te)	~10 keV[11]	~10 keV	~3 keV	< 3 keV[10]
Max. Ion Temperature (Ti)	~40 million °C (~3.4 keV)[12]	~8.1 keV	-	< 0.5 keV[10]
Max. Plasma Density (ne)	~ $2 \times 10^{20} \text{ m}^{-3}$ [8]	~ $1.2 \times 10^{21} \text{ m}^{-3}$ [13]	~ $8 \times 10^{18} \text{ m}^{-3}$ [4]	< $1 \times 10^{20} \text{ m}^{-3}$ [10]
Energy Confinement Time (τE)	> 200 ms	~0.3 s	-	-
Fusion Triple Product (n T τE)	~ 6×10^{26} degree-seconds per m³[12]	-	-	-
Pulse Duration	up to 100 s[8]	up to 3,900 s[9]	0.2 s[4]	0.5 s[3]

Heating and Diagnostic Systems

System	Wendelstein 7-X (W7-X)	Large Helical Device (LHD)	Helically Symmetric eXperiment (HSX)	Heliotron J
Electron Cyclotron Resonance Heating (ECRH)	up to 15 MW[8]	Yes[9]	100 kW[4]	0.4 MW[10]
Neutral Beam Injection (NBI)	up to 8 MW (for OP-2)[8]	Yes[9]	-	0.7 MW x 2[10]
Ion Cyclotron Resonance Heating (ICRF)	Yes (for OP1.2)[8]	Yes[9]	-	0.4 MW x 2[10]
Key Diagnostics	Interferometer, Thomson Scattering, X-ray Imaging Crystal Spectrometer (XICS), Video Cameras[10][14]	Neutron diagnostics, Thomson Scattering, Interferometer, Spectrometers	Mach Probes, UV Spectroscopy, Magnetic Diagnostics[5] [15]	Neutral Particle Analyzer (NPA), Diamagnetic Loops, Visible Spectroscopy[7] [11]

Experimental Protocols

This section provides detailed methodologies for key experiments conducted on Wendelstein 7-X and the Large Helical Device, focusing on achieving high-performance plasmas and high-density operation, respectively.

High-Performance Plasma Operation in Wendelstein 7-X

Objective: To achieve and sustain high-performance plasmas characterized by high temperature, density, and energy confinement time.

Experimental Setup:

- Device: Wendelstein 7-X stellarator.

- Heating Systems: A combination of Electron Cyclotron Resonance Heating (ECRH) and Neutral Beam Injection (NBI) is utilized. The ECRH system provides up to 7.5 MW of power, while the NBI system can deliver up to 4.0 MW.[16]
- Fueling: Plasma density is controlled via a combination of gas puffing through fast piezo valves and a pellet injection system capable of injecting frozen hydrogen pellets.[6][16]
- Wall Conditioning: Boronization of the first wall is performed to reduce impurities.[11]
- Diagnostics: Key diagnostics for monitoring high-performance plasmas include Thomson scattering for electron temperature and density profiles, X-ray Imaging Crystal Spectrometer (XICS) for ion temperature, and an interferometer for line-averaged electron density.[6][17]

Experimental Procedure:

- Pre-shot Preparation:
 - The vacuum vessel is conditioned using glow discharge cleaning and ECRH conditioning discharges in helium to control impurities and wall recycling.[11]
 - The magnetic field configuration is set to the desired operational scenario.
- Plasma Initiation and Ramp-up:
 - The plasma discharge is initiated with ECRH.
 - The plasma density is initially ramped up using gas puffing, controlled by a feedback loop based on real-time interferometer measurements.[16]
- High-Performance Phase:
 - NBI is injected into the ECRH-sustained plasma to provide additional heating and core fueling.[16]
 - For achieving very high densities, a series of hydrogen pellets are injected. The timing, frequency, and size of the pellets are pre-programmed to achieve the desired density profile.[18] For instance, in some experiments, 10 to 20 pellets are injected at a frequency of 20 to 30 Hz.[18]

- The ECRH power and NBI power are adjusted in real-time or according to a pre-programmed waveform to maintain plasma stability and optimize performance.
- Data Acquisition:
 - All relevant diagnostics are triggered to acquire data throughout the discharge.
 - High-speed cameras monitor the plasma-wall interactions and divertor performance.[\[10\]](#)
- Plasma Termination:
 - The heating systems are ramped down in a controlled manner to terminate the plasma discharge.

High-Density Plasma Operation with Pellet Injection in LHD

Objective: To achieve and sustain high-density plasmas beyond the limits of gas puffing, using pellet injection.

Experimental Setup:

- Device: Large Helical Device (LHD).
- Heating Systems: Primarily Neutral Beam Injection (NBI), with supplementary ECRH and ICRF heating.
- Fueling: A multi-barrel pellet injector capable of injecting frozen hydrogen or deuterium pellets. The injector can fire pellets independently at arbitrary timings.[\[1\]](#)
- Diagnostics: A suite of diagnostics including a FIR interferometer for density measurements, Thomson scattering for temperature and density profiles, and CCD cameras to observe pellet ablation.[\[19\]](#)

Experimental Procedure:

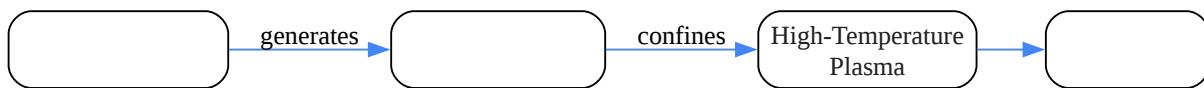
- Target Plasma Formation:

- A target plasma is established and heated using NBI.[13]
- Pellet Injection Sequence:
 - A series of pellets are injected into the NBI-heated plasma. The number of pellets (up to 8 in some experiments) and their timing are varied to study the effect on plasma density and confinement.[4]
 - The pellet velocity is typically in the range of 200-500 m/s.[1]
- Plasma Response and Control:
 - The plasma density is observed to increase significantly following pellet injection.[19]
 - The heating power from NBI is maintained or adjusted to sustain the high-density plasma.
- Data Analysis:
 - The penetration depth of the pellets is analyzed using images from CCD cameras.[19]
 - The evolution of the plasma density profile is measured using the interferometer and Thomson scattering systems.
 - The energy confinement time is calculated to assess the impact of high-density operation on plasma performance.

Visualization of Core Concepts

The following diagrams, generated using the DOT language, illustrate key concepts and workflows in stellarator and **heliotron** research.

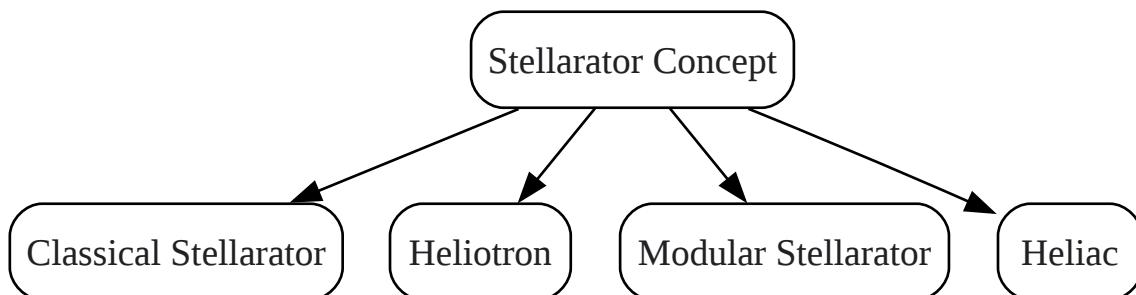
Magnetic Confinement Principle



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Caption: Fundamental principle of magnetic confinement in stellarators.

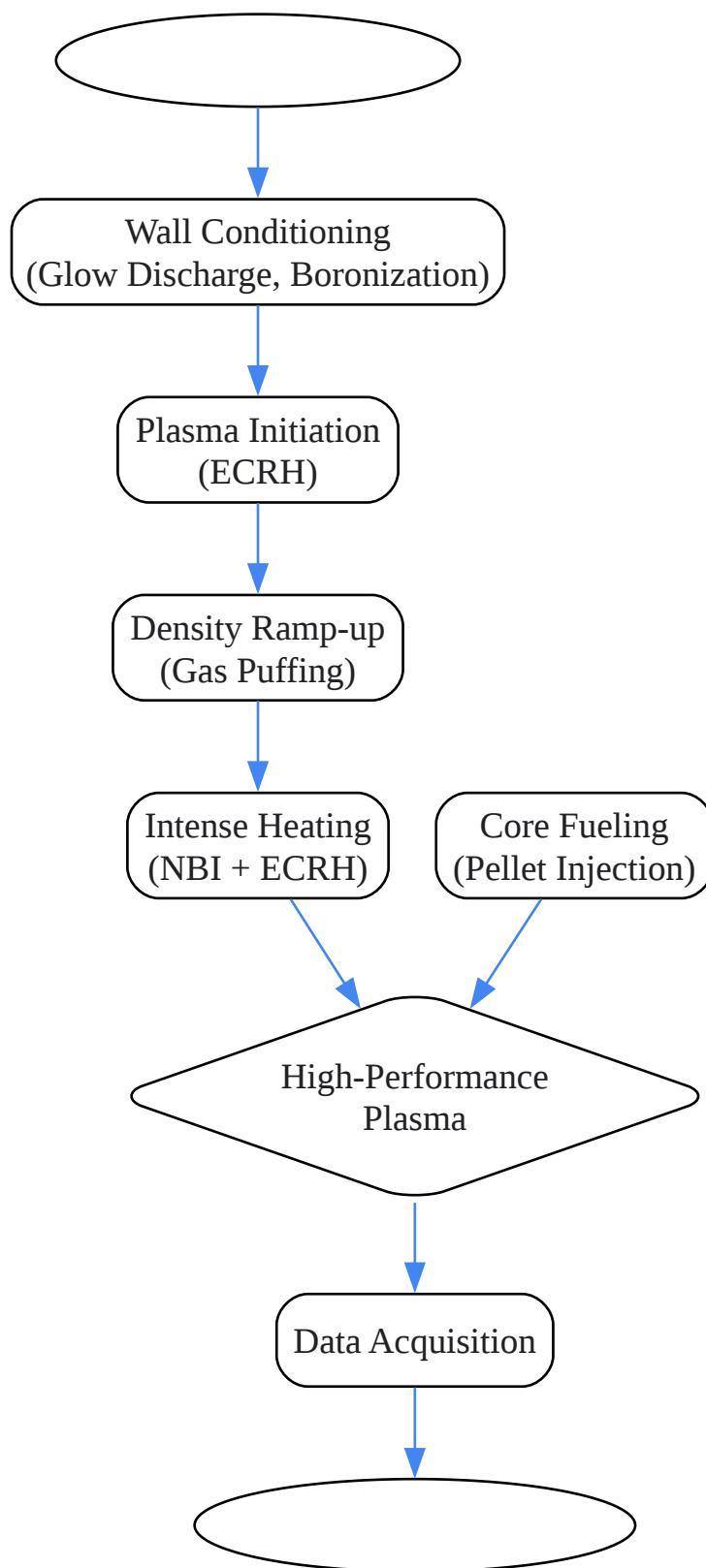
Stellarator and Heliotron Classification



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Caption: Classification of major stellarator and **heliotron** types.

Experimental Workflow for High-Performance Plasma



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Caption: A typical experimental workflow for achieving high-performance plasma.

Conclusion

Stellarators and **heliotrons** represent a promising alternative path to achieving commercially viable fusion energy. Their inherent capability for steady-state operation and the absence of major plasma disruptions are significant advantages over the more widely studied tokamak concept. Continuous advancements in plasma theory, computational modeling, and experimental capabilities on devices like Wendelstein 7-X and LHD are pushing the boundaries of stellarator performance. The detailed experimental data and protocols presented in this guide offer valuable insights for researchers and scientists in the field of fusion energy and related disciplines. The ongoing research and development in this area hold the key to unlocking a clean, safe, and virtually limitless energy source for the future.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Stellarator and Heliotron Concepts]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12084254#introduction-to-stellarator-and-heliotron-concepts>]

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